

Proper Disposal Procedures: 5-Ethoxyindole

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 5-Ethoxyindole

CAS No.: 10501-17-4

Cat. No.: B077456

[Get Quote](#)

CAS Number: 10501-17-4 Formula: $C_{10}H_{11}NO$ Physical State: Solid (typically off-white to beige powder)[1][2]

Executive Safety Summary

Before handling waste, you must understand the hazard profile.[1] While specific toxicological data for **5-Ethoxyindole** is often limited compared to its analogue 5-Methoxyindole, it is universally classified under the "Assumption of Hazard" principle in R&D environments.[1]

GHS Classification (Derived from Analogue Structure/SDS):

- Skin Irritation (Category 2): H315 - Causes skin irritation.[1]
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[1][3]
- STOT-SE (Category 3): H335 - May cause respiratory irritation.[1][4]

Core Safety Directive: Treat all **5-Ethoxyindole** waste as Hazardous Organic Waste destined for high-temperature incineration. Do NOT dispose of down the drain or in municipal trash.

Waste Characterization & Segregation Matrix

Effective disposal begins with proper segregation at the point of generation.[1] Use this matrix to categorize your waste stream.

Waste Stream	Composition	Container Type	Labeling Requirement	Disposal Method
Solid Waste	Pure 5-Ethoxyindole, contaminated weighing boats, gloves, paper towels.[2][5]	HDPE Wide-Mouth Jar or Double-lined Biohazard Bag.[2]	"Hazardous Waste - Solid Organic Debris (Contains 5-Ethoxyindole)"	Incineration (Fuel Blending)
Liquid Waste (Halogenated)	Dissolved in DCM, Chloroform, or Chlorobenzene.[2][5]	Glass or HDPE Solvent Carboy (Red/Yellow Safety Can).[2][5]	"Hazardous Waste - Halogenated Solvents"	Incineration (Specific Halogen Stream)
Liquid Waste (Non-Halogenated)	Dissolved in Acetone, Methanol, Ethyl Acetate, DMSO.[2][5]	HDPE Solvent Carboy.	"Hazardous Waste - Non-Halogenated Solvents"	Fuel Blending/Incineration
Aqueous Waste	Quenched reaction mixtures containing water/buffers.[1][2][5]	HDPE Carboy.	"Hazardous Waste - Aqueous Organic Mixture"	Wastewater Treatment (Chemical Treatment Plant)

Detailed Disposal Protocols

Protocol A: Routine Laboratory Disposal (Small Scale)

For disposal of <100g quantities or residual solids from synthesis.[1]

- **Dissolution (Preferred for Purity):** If the solid is pure and you wish to minimize dust hazard, dissolve the **5-Ethoxyindole** in a minimal amount of a combustible solvent (e.g., Acetone or Ethanol).[1]
- **Transfer:** Pour the solution into the Non-Halogenated Organic Waste container.

- Rinsing: Triple-rinse the original vessel with the same solvent and add rinsate to the waste container.
- Solid Debris: Place contaminated spatulas, weighing papers, or filter cakes into the Solid Hazardous Waste bin.

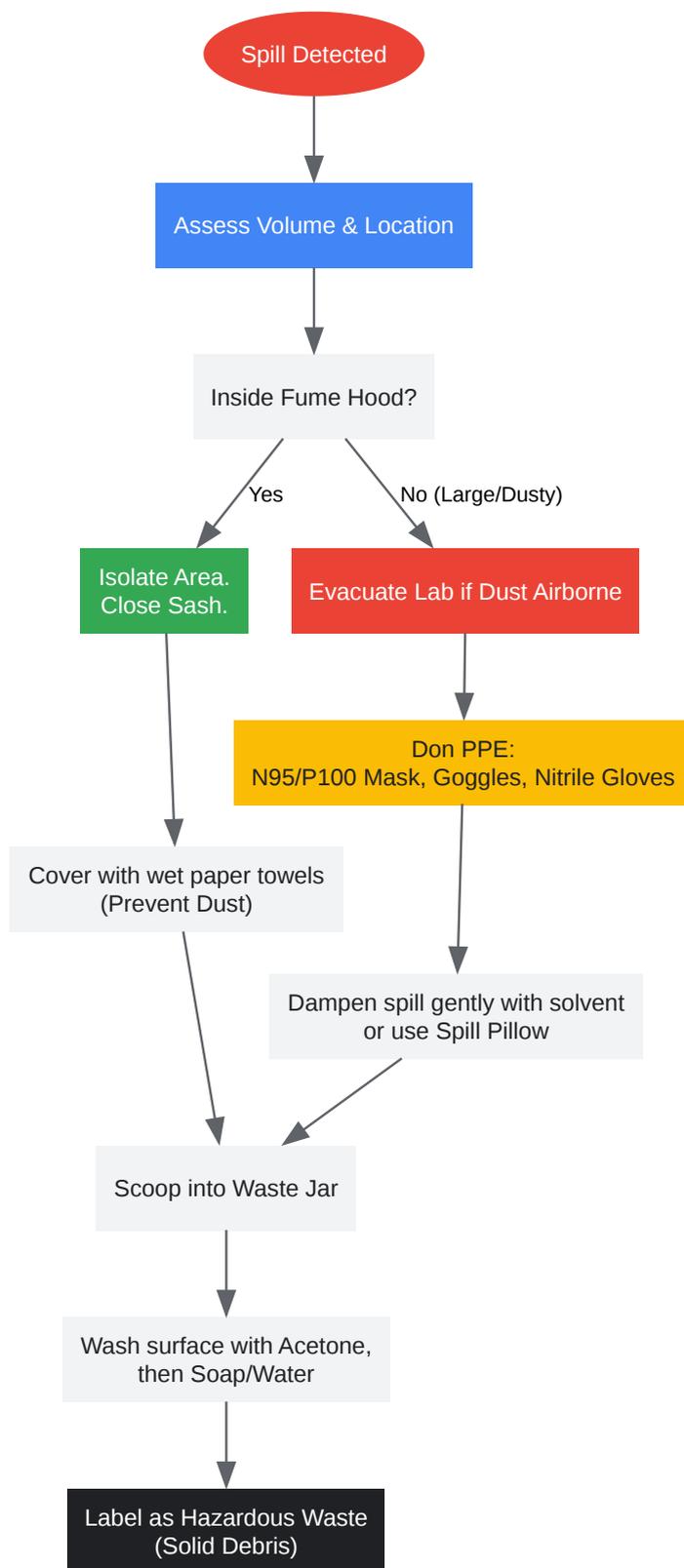
Protocol B: Bulk Inventory Disposal

For disposal of expired or surplus bottles (>100g).

- Do Not Decant: Do not attempt to empty large bottles into a drum to avoid generating dust clouds.
- Overpacking: Place the entire original container (with cap tightly sealed) into a larger sealable bucket (e.g., 5-gallon HDPE pail).
- Void Filling: Fill the void space with an inert absorbent (Vermiculite) to prevent breakage during transport.
- Manifesting: Mark the outer container clearly with the CAS number (10501-17-4) and chemical name. Hand off to your facility's EHS hazardous waste contractor.

Spill Response Workflow

Critical Rule: If the spill creates a dust cloud outside a fume hood, evacuate the lab immediately.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for responding to **5-Ethoxyindole** spills. Note the emphasis on dust suppression.

Regulatory Compliance & Storage

- EPA/RCRA Status: **5-Ethoxyindole** is not explicitly listed on the EPA "P" (Acutely Hazardous) or "U" (Toxic) lists.[1] However, it must be managed as a characteristic hazardous waste due to its chemical nature (organic, combustible).[1]
- Storage Compatibility:
 - Store With: Other indoles, stable organic solids.[1]
 - Incompatible With: Strong oxidizing agents (e.g., Nitric Acid, Peroxides) and strong acids. [1] Contact can cause exothermic decomposition.
 - Conditions: Keep container tightly closed in a dry, well-ventilated place. Light sensitive (store in amber glass or wrapped in foil).

References

- PubChem. (n.d.).[1] 5-Ethoxy-1H-indole Compound Summary (CID 4777667).[1][6] National Library of Medicine.[1] Retrieved from [Link][1]
- U.S. Environmental Protection Agency. (n.d.). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261. Retrieved from [Link][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Methoxyindole | C₉H₉NO | CID 13872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]

- [3. sigmaaldrich.com \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [4. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- [5. Indole \(CAS 120-72-9\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [6. 5-Ethoxy-1H-indole | C10H11NO | CID 4777667 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Proper Disposal Procedures: 5-Ethoxyindole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077456#5-ethoxyindole-proper-disposal-procedures\]](https://www.benchchem.com/product/b077456#5-ethoxyindole-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com